

# purchasing high purity 4-Oxododecanedioic acid for research

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## Compound of Interest

Compound Name: 4-Oxododecanedioic acid

Cat. No.: B157072

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## An Application and Protocol Guide for the Research Use of High-Purity 4-Oxododecanedioic Acid

This document serves as a comprehensive guide for researchers, scientists, and drug development professionals on the procurement and application of high-purity 4-Oxododecanedioic acid (4-ODD) for research purposes.

## Overview of 4-Oxododecanedioic Acid

4-Oxododecanedioic acid is an oxo-dicarboxylic acid, characterized by a twelve-carbon backbone with carboxylic acid groups at both ends and a ketone group at the fourth carbon position.<sup>[1]</sup> This bifunctional nature makes it a versatile building block in organic synthesis and an interesting molecule for biological investigation.<sup>[1][2]</sup> Found as a natural product in the fungus *Fusarium fujikuroi* and the herb *Coniogramme japonica*, 4-ODD is an area of growing research interest.<sup>[1][3]</sup> Studies on its structural analogs suggest potential roles in fatty acid metabolism, including influencing beta-oxidation, which may affect body fat accumulation and glucose tolerance.

## Sourcing and Procurement of Research-Grade 4-Oxododecanedioic Acid

For reproducible and reliable experimental results, sourcing high-purity 4-ODD is paramount. The following table outlines the key specifications to consider when purchasing this compound.

Table 1: Recommended Specifications for Research-Grade **4-Oxododecanedioic Acid**

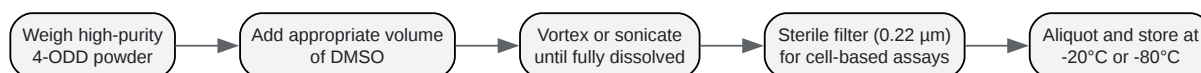
Parameter	Recommended Specification	Rationale for Requirement
Purity	≥98% (as determined by HPLC/GC)	Ensures that observed biological or chemical effects are attributable to the compound itself and not to impurities.
CAS Number	30828-09-2	Unambiguously identifies the correct chemical substance.
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O <sub>5</sub>	Confirms the elemental composition of the molecule.
Molecular Weight	244.28 g/mol	Essential for accurate preparation of solutions with specific molar concentrations.
Physical Form	White to off-white powder	Provides a preliminary visual check for quality and consistency.
Solubility	Soluble in DMSO, Ethanol, Acetone, Chloroform	Critical for selecting the appropriate vehicle for stock solution preparation and subsequent experimental dilutions.
Documentation	Certificate of Analysis (CoA) & Safety Data Sheet (SDS)	The CoA provides lot-specific purity and quality data, while the SDS details safe handling, storage, and emergency procedures.

## Experimental Protocols and Methodologies

### Preparation of Stock Solutions

Accurate preparation of stock solutions is the foundation of quantitative experiments. Due to its limited aqueous solubility, 4-ODD is typically dissolved in an organic solvent.

#### Workflow for Preparing 4-ODD Stock Solutions



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Caption: A generalized workflow for the preparation of 4-ODD stock solutions.

#### Detailed Protocol:

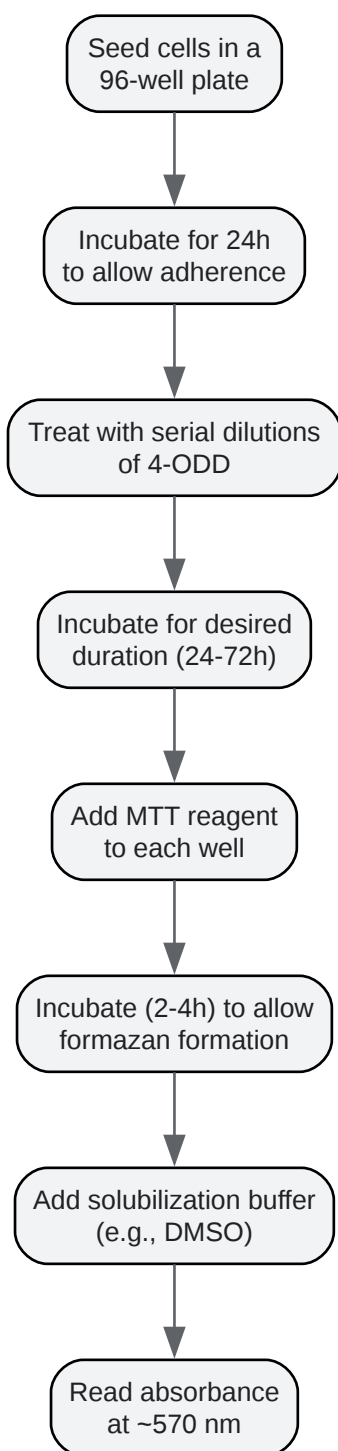
- **Materials:** High-purity 4-ODD, anhydrous dimethyl sulfoxide (DMSO), sterile conical or microcentrifuge tubes, calibrated analytical balance, vortex mixer, sonicator, 0.22 µm syringe filters.
- **Calculation:** To prepare a 100 mM stock solution, calculate the mass needed:
  - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 244.28 \text{ g/mol} \times 1000 \text{ mg/g} = 24.43 \text{ mg}.$
- **Procedure:**
  1. Aseptically weigh 24.43 mg of 4-ODD powder into a sterile tube.
  2. Add 1.0 mL of anhydrous DMSO to the tube.
  3. Vortex vigorously. If needed, briefly sonicate the tube in a water bath to ensure complete dissolution.
  4. For applications in cell culture, pass the solution through a 0.22 µm sterile syringe filter into a new sterile tube.
  5. Dispense the stock solution into single-use aliquots to prevent degradation from repeated freeze-thaw cycles.

6. Store aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).

## In Vitro Cytotoxicity Assessment (MTT Assay)

This protocol describes a common method to evaluate the effect of 4-ODD on cell viability.

Workflow for an MTT-Based Cytotoxicity Assay



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Caption: Key steps for determining the cytotoxicity of 4-ODD using an MTT assay.

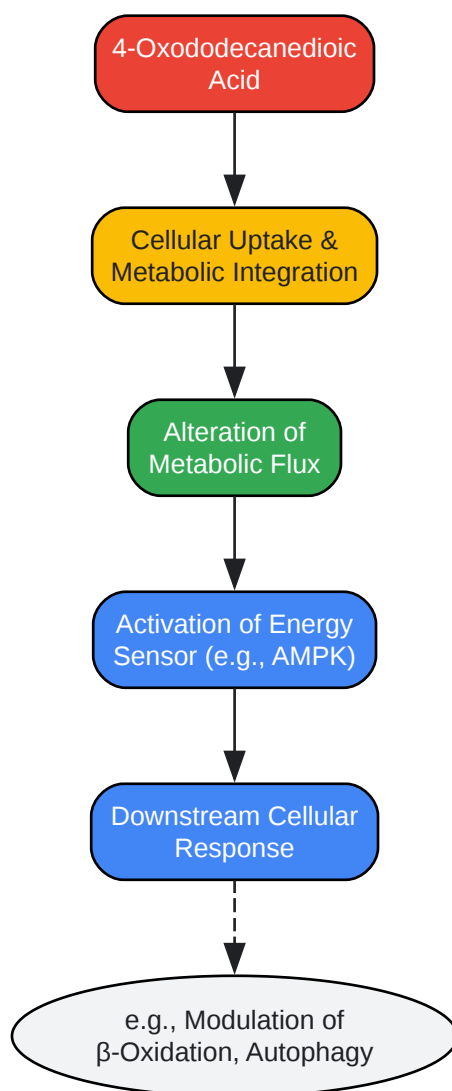
Detailed Protocol:

- **Cell Seeding:** Plate the cells of interest (e.g., HeLa, A549) in a 96-well plate at a density of 5,000-10,000 cells per well in 100  $\mu$ L of complete culture medium. Incubate overnight.
- **Compound Preparation:** Prepare serial dilutions of the 4-ODD stock solution in culture medium. Ensure the final DMSO concentration is consistent across all wells (typically  $\leq 0.5\%$ ) and include a vehicle-only control.
- **Cell Treatment:** Remove the old medium and add 100  $\mu$ L of the 4-ODD dilutions to the appropriate wells.
- **Incubation:** Incubate the plate for a defined period (e.g., 24, 48, or 72 hours) at 37°C and 5% CO<sub>2</sub>.
- **MTT Addition:** Add 10  $\mu$ L of 5 mg/mL MTT solution to each well and incubate for an additional 2-4 hours.
- **Solubilization:** Carefully remove the medium and add 100  $\mu$ L of DMSO to each well to dissolve the formazan crystals.
- **Data Acquisition:** Measure the absorbance of each well at 570 nm using a microplate reader.
- **Analysis:** Calculate cell viability as a percentage relative to the vehicle-treated control cells.

## Potential Research Applications and Signaling Pathways

Given its structure, 4-ODD is a candidate for investigating metabolic pathways. A potential hypothesis is that its introduction into cells could modulate metabolic processes, possibly through pathways sensitive to cellular energy status.

Hypothesized Metabolic Signaling Cascade for 4-ODD



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Caption: A hypothetical pathway illustrating how 4-ODD might influence cell metabolism.

This pathway suggests that after cellular uptake, 4-ODD could be integrated into or interfere with fatty acid metabolism. This might alter the cell's energy state, leading to the activation of master metabolic regulators like AMP-activated protein kinase (AMPK), which in turn would orchestrate downstream responses to restore homeostasis.

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## References

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